

Navigating the Legacy of TMPA: A Technical Guide to Accessing Global Precipitation Data

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers and Scientists in Climatology, Hydrology, and Earth Sciences

This in-depth technical guide provides a comprehensive overview of the Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) dataset. It details the methodologies for accessing and downloading this valuable precipitation data, while also introducing its successor, the Integrated Multi-satellite Retrievals for GPM (IMERG), which is now the recommended dataset for most applications.

From TRMM to GPM: A New Era in Precipitation Measurement

The Tropical Rainfall Measuring Mission (TRMM) was a joint space mission between NASA and the Japan Aerospace Exploration Agency (JAXA) that monitored and studied tropical and subtropical precipitation from 1997 to 2015.[1][2][3] The TRMM Multi-satellite Precipitation Analysis (TMPA) provided a calibration-based sequential scheme for combining precipitation estimates from multiple satellites, as well as gauge analyses where feasible, at fine scales (0.25° x 0.25° and 3-hourly).[4]

While the TRMM mission has ended, its legacy continues with the Global Precipitation Measurement (GPM) mission, which launched in 2014.[2] The GPM mission provides the next-generation of global observations of rain and snow.[2][5] The successor to the **TMPA** dataset is the Integrated Multi-satellitE Retrievals for GPM (IMERG), which incorporates data from a constellation of international partner satellites.[2][6] For a continuous long-term record, TRMM-



era data has been reprocessed using the IMERG algorithm, creating a seamless dataset from 2000 to the present.[6] Production of the **TMPA** dataset was slated to end at the close of 2019. [6][7] Therefore, for most applications, IMERG is the recommended dataset to use.[8]

Data Product Overview

Both **TMPA** and IMERG data are available in different processing levels and latencies, primarily as near real-time and research-quality (post-real-time) products. The research-quality products are generally recommended as they incorporate additional and improved inputs, increasing their accuracy.[9]

Below is a summary of the key characteristics of the final, research-grade **TMPA** and the recommended IMERG "Final" run products.

Feature	TMPA (3B42/3B43)	IMERG (GPM IMERG Final Precipitation L3)
Temporal Resolution	3-hourly, Daily, Monthly	Half-hourly, Daily, Monthly
Spatial Resolution	0.25° x 0.25°	0.1° x 0.1°
Spatial Coverage	50°N - 50°S	Global (with limitations at poles)
Data Latency	~10-15 days after the end of each month	~3.5 months after the end of the month
Period of Record	1998 - 2019 (production slated to end)	2000 - present (with ongoing updates)
Primary Data Format	Binary, NetCDF	HDF5, NetCDF

Accessing the Data: A Step-by-Step Guide

The primary repository for both **TMPA** and IMERG data is the NASA Goddard Earth Sciences Data and Information Services Center (GES DISC). A free Earthdata login account is required to download the data.



There are several methods to access the data, each suited to different user needs and technical expertise.

NASA GES DISC Website (Recommended for Beginners)

The GES DISC website provides a user-friendly interface for searching, subsetting, and downloading data.

Methodology:

- Navigate to the GES DISC Website: Open a web browser and go to the NASA GES DISC homepage.
- Search for Data: Use the search bar to find the desired dataset. For example, search for "TMPA 3B42" or "GPM IMERG".
- Select a Dataset: From the search results, select the specific data product of interest.
- Filter and Subset: Use the available tools to filter the data by date, and spatial region. This can significantly reduce the size of the downloaded files.
- Download: Add the selected data to your cart and proceed to download. You will be prompted to log in with your Earthdata account.

Giovanni: The Online Visualization and Analysis Tool

Giovanni is a web-based application that allows users to visualize, analyze, and download data without needing to download the raw data files. This is an excellent tool for exploratory analysis.

Methodology:

- Access Giovanni: Navigate to the Giovanni website.
- Select Plot Type: Choose the type of plot you want to generate (e.g., time-averaged map).
- Select Date Range and Region: Define the temporal and spatial extent of your analysis.



- Select Variables: Choose the precipitation data product and variable you wish to analyze.
- Plot Data: Generate the plot. Once the plot is created, you can download the image or the underlying data in various formats, including NetCDF and GeoTIFF.[10]

HTTPS and OPeNDAP: For Programmatic Access

For users who need to download large amounts of data or integrate data access into their own scripts and workflows, direct HTTPS download and OPeNDAP are powerful options.

- HTTPS (Data Tree): This method allows for direct download of data files from a directory structure. It is suitable for bulk downloads.
- OPeNDAP (Open-source Project for a Network Data Access Protocol): OPeNDAP allows
 users to access and subset data remotely without downloading the entire file. This is
 particularly useful for working with large datasets when only a small portion of the data is
 needed.

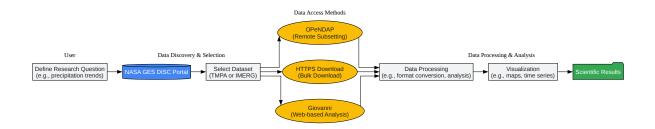
Methodology (General):

- Locate the Data URL: On the dataset's landing page on the GES DISC website, find the links for "HTTPS" or "OPeNDAP" access.
- Authentication: For programmatic access, you will need to configure your script or tool to use
 your Earthdata login credentials. This is typically done by creating a .netrc file in your home
 directory with your username and password.
- Scripting: Use libraries such as wget, curl, or Python libraries like requests or xarray to interact with the data URLs and download or access the data.

Data Access and Processing Workflow

The following diagram illustrates the general workflow for accessing and processing **TMPA** or IMERG data.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. catalog.data.gov [catalog.data.gov]
- 2. The Global Precipitation Measurement Mission (GPM) | NASA Global Precipitation Measurement Mission [gpm.nasa.gov]
- 3. youtube.com [youtube.com]
- 4. journals.ametsoc.org [journals.ametsoc.org]
- 5. GPM: Global Precipitation Measurement (GPM) Release 07 | Earth Engine Data Catalog
 | Google for Developers [developers.google.com]



- 6. TRMM: Tropical Rainfall Measuring Mission | Climate Data Guide [climatedataguide.ucar.edu]
- 7. CMR Preview [cmr.earthdata.nasa.gov]
- 8. APDRC Datadoc | TRMM (TMPA) Rainfall Estimate L3 3 hour 0.25 degree x 0.25 degree
 V7 [apdrc.soest.hawaii.edu]
- 9. Data | NASA Global Precipitation Measurement Mission [gpm.nasa.gov]
- 10. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Navigating the Legacy of TMPA: A Technical Guide to Accessing Global Precipitation Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560567#accessing-and-downloading-tmpa-precipitation-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com